

Application Notes & Protocols for Solid-Phase Extraction of Triasulfuron from Environmental Matrices

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Compound of Interest

Compound Name: **Triasulfuron**

Cat. No.: **B1222591**

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This document provides detailed application notes and standardized protocols for the solid-phase extraction (SPE) of **Triasulfuron** from various environmental samples, primarily water and soil. The methodologies outlined are compiled from validated analytical procedures to ensure reliable and reproducible results for residue analysis.

Introduction

Triasulfuron is a sulfonylurea herbicide used for the control of broad-leaved weeds in cereal crops.^[1] Its presence and persistence in environmental matrices such as soil and water are of significant concern due to potential groundwater contamination and risks to aquatic life.^[1] Accurate and sensitive analytical methods are crucial for monitoring its levels in the environment. Solid-phase extraction (SPE) is a widely used technique for the cleanup and concentration of analytes from complex matrices prior to chromatographic analysis. This document details SPE protocols for **Triasulfuron** using different sorbents and analytical finishes.

Data Presentation: Quantitative Performance of SPE Methods

The following tables summarize the quantitative data from various studies on the solid-phase extraction of **Triasulfuron** from water and soil samples.

Table 1: SPE Performance Data for **Triasulfuron** in Water Samples

| SPE Sorbent | Sample Volume | Elution Solvent | Analytic al Method | Recover y (%) | LOQ | LOD | Referen ce |
|------------------|---------------|--|--------------------|---------------|-----------|------------------|------------|
| Waters Oasis MCX | 25 mL | Methanol :35% Ammonia Solution (95:5, v/v) | HPLC/M S/MS | - | 0.01 µg/L | 0.133-0.222 ng/L | [2] |
| C18 | - | Acidified Methanol | HPLC-UV | 73-94% | - | 1.0 µg/L | [3] |

Table 2: SPE Performance Data for **Triasulfuron** in Soil Samples

| Extracti on Method | SPE Sorbent | Elution Solvent | Analytic al Method | Recover y (%) | LOQ | LOD | Referen ce |
|-----------------------------|-----------------|--------------------|--------------------|---------------|-----|-----------|------------|
| Deionized Water Extractio n | C18 | Acidified Methanol | HPLC-UV | 77-97% | - | 3 µg/kg | [3] |
| Methanol | - | Si | LC-UV / LC/MS | 83% | - | 0.4 µg/kg | |
| Phosphate Buffer (pH 7) | Adsorption Tube | - | LC-UV / LC/MS | 67% | - | 2 µg/kg | |

Experimental Protocols

Protocol 1: SPE of Triasulfuron from Water Samples using a Mixed-Mode Cation Exchange (MCX) Sorbent

This protocol is based on the Syngenta method GRM035.03A for the analysis of **Triasulfuron** in ground, surface, and drinking water.

1. Materials and Reagents

- Waters Oasis MCX SPE Cartridges (60 mg, 3 mL)
- Methanol (HPLC grade)
- Ultrapure Water
- Concentrated Orthophosphoric Acid
- 35% Ammonia Solution
- Nitrogen gas for evaporation

2. Sample Preparation

- To a 25 mL water sample, add 50 μ L of concentrated orthophosphoric acid.

3. SPE Cartridge Conditioning

- Condition the Waters Oasis MCX SPE cartridge by passing 3 mL of methanol followed by 3 mL of ultrapure water. Do not allow the cartridge to dry.

4. Sample Loading

- Load the acidified water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Rinse the sample container with 1% orthophosphoric acid and apply the rinsate to the cartridge.

5. Analyte Elution

- Elute the retained **Triasulfuron** from the cartridge with 3 mL of a methanol:35% ammonia solution (95:5, v/v).

6. Eluate Processing and Analysis

- Concentrate the eluate to 0.5 mL under a gentle stream of nitrogen at 40°C.
- Reconstitute the sample to 2 mL with ultrapure water and sonicate.
- The sample is now ready for analysis by HPLC/MS/MS.

Protocol 2: SPE of Triasulfuron from Alkaline Soil Samples using a C18 Sorbent

This protocol is adapted from a method for the analysis of sulfonylurea herbicides in alkaline soils.

1. Materials and Reagents

- C18 SPE Cartridges
- Methanol (HPLC grade)
- Deionized Water
- Acidified Methanol for elution
- Centrifuge capable of 10,000 rpm
- Shaker
- Glass micro-fiber filters

2. Soil Extraction

- Weigh a representative sample of air-dried soil.

- Add a sufficient volume of deionized water to the soil sample.
- Shake the mixture for one hour.
- Centrifuge the sample at 10,000 rpm for 15 minutes.
- Collect the supernatant.
- Repeat the extraction process on the soil pellet and combine the supernatants.

3. Sample Filtration and SPE

- Filter the combined supernatant through a glass micro-fiber filter.
- Condition a C18 SPE cartridge with methanol followed by deionized water.
- Pass the filtered supernatant through the conditioned C18 cartridge at a flow rate not exceeding 20 mL/min.

4. Analyte Elution

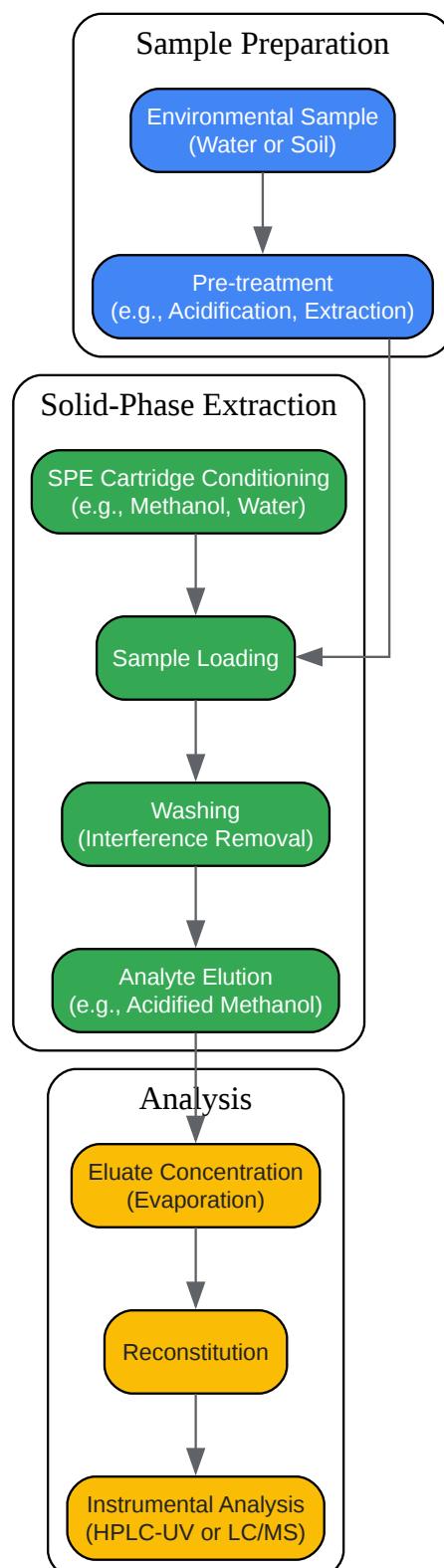
- Elute the retained **Triasulfuron** from the cartridge with acidified methanol.

5. Analysis

- The eluate can be directly analyzed by HPLC-UV.

Visualizations

General Workflow for Solid-Phase Extraction of Triasulfuron

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